

Levatin: A Technical Overview of a Norclerodane Diterpene

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Compound of Interest

Compound Name: **Levatin**

Cat. No.: **B241495**

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For researchers, scientists, and professionals in drug development, this document provides a concise technical summary of the key molecular and physical properties of **Levatin**, a natural compound isolated from the plant genus Croton. Due to the limited publicly available data on its specific biological activities, this guide focuses on its fundamental chemical characteristics and a generalized experimental context for its isolation.

Core Molecular and Physical Data

Levatin is classified as an 18-norclerodane diterpene.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₀ O ₅	[1][2][3]
Molecular Weight	328.36 g/mol	[1][2][4]
Alternate Molecular Weight	328.4 g/mol	[3][5]
CAS Number	140670-84-4	[2][5]

Chemical and Structural Information

Levatin is extracted from plants of the Croton genus, specifically *Croton laevigatus* Vahl^[2] and *Croton levatii*.^[1] The following diagram illustrates the classification and origin of **Levatin**.

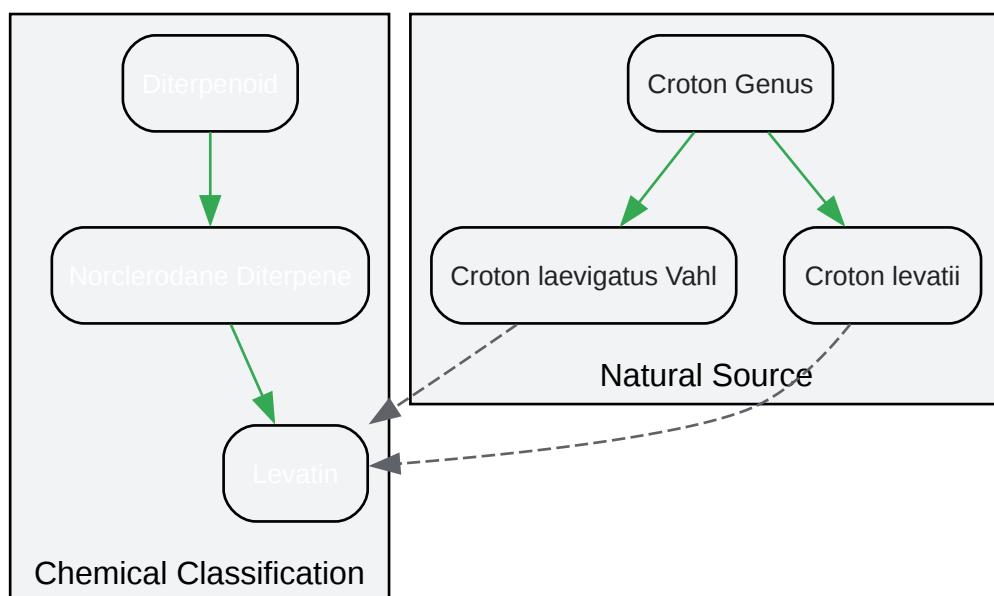


Figure 1. Classification and Origin of Levatin

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Figure 1. Classification and Origin of **Levatin**

Generalized Experimental Workflow: Isolation and Characterization

While specific experimental protocols for **Levatin** are not widely published, a general workflow for the isolation and characterization of a novel natural product like **Levatin** from a plant source can be conceptualized. This process typically involves extraction, fractionation, purification, and structure elucidation.

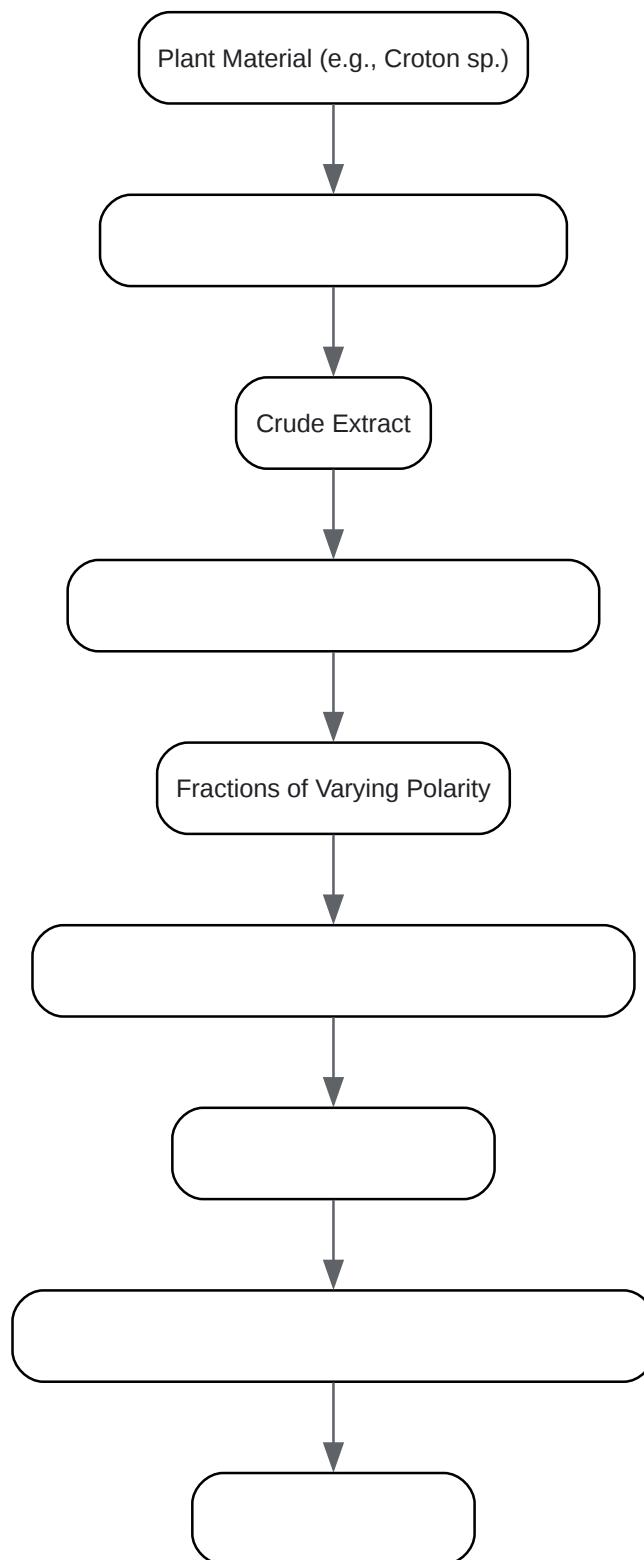


Figure 2. Generalized Workflow for Natural Product Isolation

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Figure 2. Generalized Workflow for Natural Product Isolation

Further research is required to elucidate the specific biological activities and potential signaling pathways associated with **Levatin**. The information provided here serves as a foundational guide to its chemical nature for researchers interested in the study of novel diterpenoids.

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